

"5-Nitropyridin-3-ol" molecular weight and formula

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Compound of Interest

Compound Name: 5-Nitropyridin-3-ol

Cat. No.: B065973

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An In-depth Technical Guide on 5-Nitropyridin-3-ol

This guide provides an overview of the fundamental physicochemical properties of **5-Nitropyridin-3-ol**, a heterocyclic compound of interest in various research and development domains. The information is tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

The fundamental molecular characteristics of **5-Nitropyridin-3-ol** are summarized below. These values are critical for a range of applications, from analytical chemistry to computational modeling.

Parameter	Value	Source
Molecular Formula	C ₅ H ₄ N ₂ O ₃	PubChem[1], CymitQuimica[2], Matrix Fine Chemicals[3], Alfa Chemistry[4]
Molecular Weight	140.10 g/mol	PubChem[1]
Molecular Weight	140.098	CymitQuimica[2], Matrix Fine Chemicals[3]
Molecular Weight	140.0969	Alfa Chemistry[4]

Physicochemical Properties

5-Nitropyridin-3-ol, also known by its synonym 3-Hydroxy-5-nitropyridine, is a solid compound that typically appears in a pale-yellow to yellow-brown form[2].

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **5-Nitropyridin-3-ol** are extensive and can be found in various chemical literature and patents. A generalized workflow for its characterization often involves:

- **Synthesis:** Chemical synthesis through nitration of a pyridine precursor.
- **Purification:** Recrystallization or column chromatography to achieve the desired purity, often 96% or higher[4].
- **Structural Elucidation:** Techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) are employed to confirm the chemical structure.
- **Purity Analysis:** High-Performance Liquid Chromatography (HPLC) is commonly used to determine the purity of the final compound.

Visualized Data Relationships

The following diagram illustrates the direct relationship between the compound's name and its core molecular identifiers.

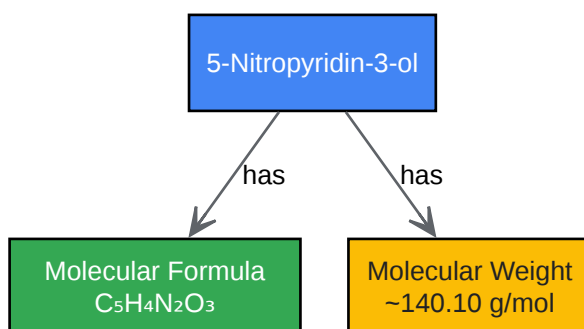


Figure 1: Core Molecular Data Relationship for 5-Nitropyridin-3-ol

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Core molecular data for **5-Nitropyridin-3-ol**.

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References

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